

# field application techniques for fenamidone in viticulture research

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## Compound of Interest

Compound Name: Fenamidone

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## Fenamidone Field Application in Viticulture: A Researcher's Guide

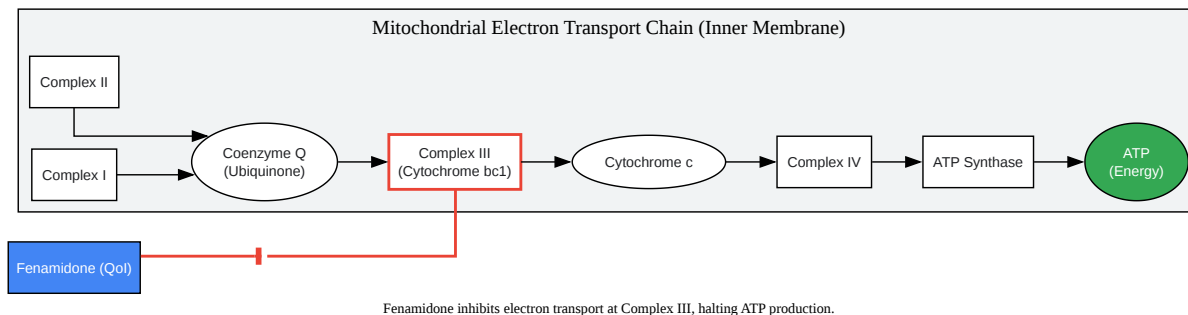
Prepared for: Researchers, scientists, and drug development professionals

### Introduction

This document provides detailed application notes and protocols for the field application of **fenamidone** in viticulture research, with a primary focus on its efficacy against grapevine downy mildew, caused by the oomycete *Plasmopara viticola*. **Fenamidone** is a quinone outside inhibitor (QoI) fungicide, belonging to the FRAC (Fungicide Resistance Action Committee) Group 11. Its mode of action involves the inhibition of mitochondrial respiration in fungi by blocking the cytochrome-bc1 complex.<sup>[1]</sup> This document outlines the biochemical pathway, experimental protocols for field trials, and summarizes quantitative data from various studies to aid in the design and execution of robust research programs.

### Biochemical Mode of Action

**Fenamidone** disrupts the pathogen's energy supply at a critical point in the mitochondrial electron transport chain.



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Caption: **Fenamidone's** mode of action targeting Complex III.

## Efficacy Data Summary

The following tables summarize the efficacy of **fenamidone** and its pre-mix formulations against grapevine downy mildew from various field trials.

Table 1: Efficacy of **Fenamidone** and Pre-mix Formulations Against Grapevine Downy Mildew

Treatment Product	Active Ingredients	Application Rate	Efficacy Metric	Result	Source
Fenamidone 50 SC	Fenamidone	300 ml/ha	Yield ( kg/vine )	6.97	<a href="#">[2]</a>
Secure 60 WDG	Mancozeb 50% + Fenamidone 10%	1500 g/ha	Yield ( kg/vine )	8.10	<a href="#">[2]</a>
Verita 71 WDG	Fosetyl-Al 66.66% + Fenamidone 4.44%	2500 g/ha	Yield ( kg/vine )	7.50	<a href="#">[2]</a>
Untreated Control	N/A	N/A	Yield ( kg/vine )	3.90	<a href="#">[2]</a>
Fenamidone + Mancozeb	Fenamidone 10% + Mancozeb 50%	1.0 - 1.5 kg/ha	Disease Reduction (%)	>79.5	
Fenamidone + Fosetyl-Al	Fenamidone 4.44% + Fosetyl-Al 66.6%	2.0 - 2.5 kg/ha	Disease Reduction (%)	>84.5	
Sectin	Fenamidone 10% + Mancozeb 50%	Not Specified	Sporangial Germination Inhibition (%)	91.33	

Note: The efficacy of fungicides can vary based on environmental conditions, disease pressure, and application timing.

## Experimental Protocols for Field Trials

This section outlines a general protocol for conducting field efficacy trials of **fenamidone** for the control of grapevine downy mildew.

## Experimental Design and Setup

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- Treatments:
  - Untreated Control (UTC)
  - **Fenamidone** solo formulation (e.g., **Fenamidone** 50 SC) at various rates.
  - **Fenamidone** pre-mix formulations (e.g., with Mancozeb or Fosetyl-Al).
  - A standard fungicide used in the region for comparison.
- Replicates: A minimum of four replicates (blocks) should be used.
- Plot Size: Each plot should consist of a uniform number of vines (e.g., 5-10 vines) to allow for accurate data collection and to minimize interference between plots.
- Guard Rows: Use buffer rows between treated rows to prevent spray drift.



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Caption: Example of a Randomized Complete Block Design.

## Application Technique

- **Equipment:** Use a calibrated research sprayer (e.g., backpack sprayer with a boom or a handheld spray gun) to ensure uniform coverage.
- **Spray Volume:** Spray volumes can range from 200 to 1000 L/ha, depending on the canopy size and density. It is crucial to spray to the point of runoff without excessive dripping.
- **Application Timing:** Applications should be timed according to the phenological stages of the grapevine (BBCH scale) and disease pressure. The critical period for downy mildew control is from pre-bloom (BBCH 55-57) through 3-4 weeks after bloom (BBCH 75). A typical research program may involve 7-11 applications per season at 10-14 day intervals, depending on weather conditions.
- **Resistance Management:** Due to the high risk of resistance development with QoI fungicides, it is critical to rotate **fenamidone** with fungicides from different FRAC groups. Do not make more than two consecutive applications of a FRAC 11 fungicide.

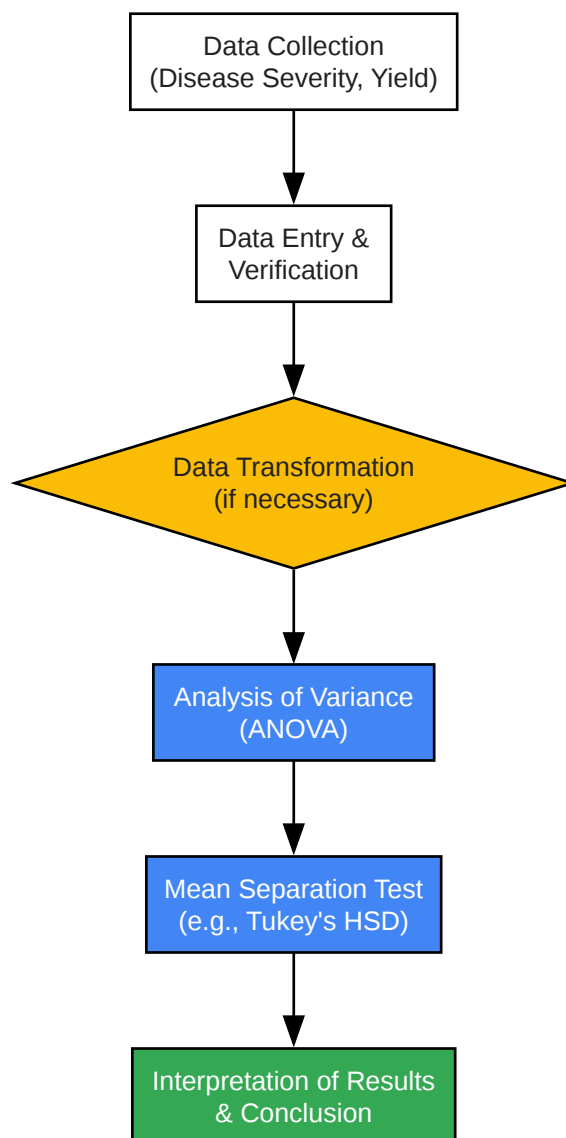
## Data Collection and Assessment

- **Disease Incidence and Severity:**
  - Assess disease incidence (% of infected leaves/bunches) and severity (% of leaf/bunch area affected) on a regular basis (e.g., every 7-14 days) starting from the first appearance of symptoms in the untreated control plots.
  - For each plot, randomly select a predetermined number of leaves and bunches for assessment.
- **Phytotoxicity:**
  - Visually inspect vines for any signs of phytotoxicity (e.g., leaf burn, stunting, discoloration) after each application and record the severity on a scale (e.g., 0-5, where 0 is no damage). Studies have shown no phytotoxic effects of **fenamidone** in combination with mancozeb or fosetyl-Al.
- **Yield Data:**
  - At harvest, measure the total yield (kg) per plot and calculate the average yield per vine.

- Assess grape quality parameters such as berry weight and sugar content (°Brix).

## Data Analysis

- **Statistical Software:** Use statistical software (e.g., R, SAS, SPSS) for data analysis.
- **Analysis of Variance (ANOVA):** Perform ANOVA to determine if there are significant differences between the treatment means for disease incidence, severity, and yield.
- **Mean Separation Test:** If the ANOVA is significant, use a mean separation test (e.g., Tukey's HSD, Duncan's Multiple Range Test) to compare the treatment means.
- **Data Transformation:** Disease severity data (percentages) may need to be transformed (e.g., arcsine square root transformation) to meet the assumptions of ANOVA.



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Caption: Logical workflow for data analysis.

## Application Notes

- Pre-Harvest Interval (PHI): The PHI for **fenamidone** can vary depending on the formulation and local regulations. For Thompson seedless grapes, a study indicated no detectable residues with a PHI of 3 months after the last spray. Always consult the product label for the specific PHI.

- **Restricted Entry Interval (REI):** A restricted entry interval of 11 days has been noted for activities such as grapevine girdling and turning. Adherence to the REI on the product label is mandatory.
- **Compatibility:** **Fenamidone** is generally compatible with many other pesticides. However, it is always recommended to perform a jar test to check for physical compatibility before tank-mixing.
- **Environmental Conditions:** Avoid spraying during periods of high wind to minimize drift. Application under hot and dry conditions can increase the risk of phytotoxicity and reduce efficacy.
- **Surfactants:** The addition of a non-ionic surfactant may improve the coverage and efficacy of **fenamidone**, but it is essential to check the product label for recommendations and potential phytotoxicity risks.

By following these detailed protocols and application notes, researchers can effectively evaluate the field performance of **fenamidone** in viticulture and contribute to the development of sustainable disease management strategies.

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## References

- 1. bio-conferences.org [bio-conferences.org]
- 2. researchgate.net [researchgate.net]
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